

Navigating the Ambiguity of Sumitone Fast Red B in Scientific Research

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Compound of Interest

Compound Name: Sumitone fast red b

Cat. No.: B15553862

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A Critical Examination of a Multifunctional Dye and its Associated Nomenclatures

For researchers, scientists, and professionals in drug development, the precise identification of a chemical reagent is paramount to the reproducibility and accuracy of experimental results. "**Sumitone Fast Red B**" presents a notable challenge in this regard, as the name appears to be associated with multiple chemical entities, leading to significant ambiguity in scientific literature and commercial listings. This technical guide aims to dissect the available information, highlight the discrepancies, and provide a clear overview of the applications associated with the various compounds that fall under the "Fast Red" umbrella, with a specific focus on their utility in a research context.

The "Sumitone Fast Red B" Enigma: A Case of Mistaken Identity?

Initial investigation into "**Sumitone Fast Red B**" reveals conflicting data regarding its chemical identity. Several suppliers list a compound with the molecular formula $C_{40}H_{22}Cl_6N_6O_4$, but associate it with two different CAS numbers: 82643-43-4 and 40618-31-3. This discrepancy underscores a critical issue for researchers seeking to procure this specific dye.

Despite the ambiguity in its precise chemical structure, descriptions from suppliers like Clinisciences suggest that "**Sumitone Fast Red B**" is a multifunctional dye with broad applications in biological research.^{[1][2]} These applications are reported to include:

- Cellular and Tissue Analysis: Aiding in the observation and analysis of cell structures and studying tissue pathology.[\[1\]](#)[\[2\]](#)
- Biomolecule Tracking and Detection: Enabling the tracking and detection of various biomolecules.[\[1\]](#)[\[2\]](#)
- Functional Cellular Assays: Evaluating a range of cellular functions.[\[1\]](#)[\[2\]](#)
- Microorganism Monitoring: Assisting in the observation and study of microorganisms.[\[1\]](#)[\[2\]](#)

The lack of specific experimental protocols, quantitative data, or descriptions of signaling pathways directly and unambiguously linked to a compound definitively identified as "**Sumitone Fast Red B**" in the public domain prevents the creation of a detailed technical guide on this specific entity. The available information is of a general, descriptive nature provided by chemical suppliers.

Deconstructing the "Fast Red" Family of Dyes

The confusion surrounding "**Sumitone Fast Red B**" is compounded by the existence of several other dyes with similar names, each with distinct chemical identities and well-defined applications in research. It is crucial for researchers to differentiate between these compounds to ensure the appropriate reagent is used for their specific experimental needs.

Nuclear Fast Red: A Staple in Histology

Nuclear Fast Red, also known as Kernechtrot, is a widely used counterstain in histology and immunohistochemistry. It imparts a red color to cell nuclei, providing a clear contrast to cytoplasmic or cell surface stains.

Table 1: Chemical and Physical Properties of Nuclear Fast Red

Property	Value
CAS Number	6409-77-4
Molecular Formula	C ₁₄ H ₈ NNaO ₇ S
Appearance	Reddish to dark brown powder
Solubility	Soluble in ethanol and water

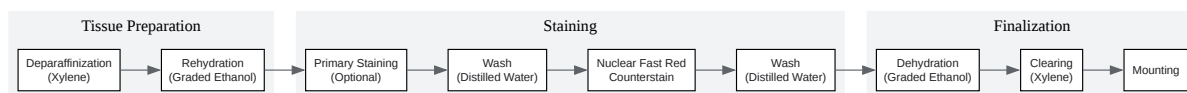
Experimental Protocol: Nuclear Fast Red Staining for Tissue Sections

This protocol is a generalized procedure and may require optimization based on the specific tissue and primary staining method used.

- Deparaffinization and Rehydration:
 - Immerse slides in xylene (or a xylene substitute) to remove paraffin.
 - Rehydrate the tissue sections by passing them through a graded series of ethanol solutions (e.g., 100%, 95%, 70%) and finally into distilled water.
- Primary Staining (Optional):
 - Perform the desired primary staining procedure (e.g., immunohistochemistry, special stain).
 - Wash thoroughly with distilled water.
- Counterstaining with Nuclear Fast Red:
 - Immerse the slides in a 0.1% Nuclear Fast Red staining solution for 5-10 minutes.[\[3\]](#) The incubation time can be adjusted to achieve the desired staining intensity.[\[4\]](#)
 - Wash with distilled water to remove excess stain.[\[3\]](#)
- Dehydration and Mounting:
 - Dehydrate the sections through a graded series of ethanol solutions.

- Clear in xylene (or a xylene substitute).
- Mount with a permanent mounting medium.

Visualization Workflow: Histological Staining with Nuclear Fast Red



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Caption: A generalized workflow for histological staining incorporating Nuclear Fast Red as a counterstain.

Fast Red B Salt: A Tool for Enzyme Histochemistry

Fast Red B Salt is a diazonium salt commonly employed in enzyme histochemistry, particularly for the demonstration of alkaline and acid phosphatase activity. It acts as a chromogenic substrate, forming a colored precipitate at the site of enzyme activity.

Table 2: Chemical and Physical Properties of Fast Red B Salt

Property	Value
C.I. Number	37125
Synonym	Azoic Diazo No. 5
Application	Enzyme histochemistry, demonstration of enterochromaffin cells
Color of Precipitate	Red-orange

Conclusion: A Call for Clarity

The ambiguity surrounding "**Sumitone Fast Red B**" highlights a critical need for standardized nomenclature and comprehensive documentation in the chemical supply chain for research reagents. For scientists, the inability to definitively identify a compound can lead to wasted resources and irreproducible results.

When encountering a reagent with an ambiguous name, researchers are advised to:

- **Prioritize the CAS Number:** The CAS number is a unique identifier for a chemical substance and is more reliable than a product name.
- **Request a Certificate of Analysis (CoA):** The CoA provides detailed information about the purity and identity of a specific batch of a chemical.
- **Consult Multiple Sources:** Cross-reference information from different suppliers and scientific databases to identify any discrepancies.

Until a clear and consistent chemical identity for "**Sumitone Fast Red B**" is established in the scientific literature and by suppliers, researchers should exercise caution and, where possible, opt for well-characterized alternatives like Nuclear Fast Red or Fast Red B Salt for their specific applications.

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